

Part 1: Core Directive - Technical Guide

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Compound of Interest

Compound Name: MA242 TFA

CAS No.: 1049704-18-8

Cat. No.: B608799

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Compound Identity & Physicochemical Properties

Understanding the specific form of the compound is critical for accurate dosing. You are handling the TFA salt form, which has a higher molecular weight than the free base due to the trifluoroacetic acid counter-ion.

Property	MA242 Free Base	MA242 TFA Salt
CAS Number	1049704-17-7	1049704-18-8
Molecular Weight	465.95 g/mol	579.98 g/mol
Formula	C ₂₄ H ₂₀ ClN ₃ O ₃ S	C ₂₆ H ₂₁ ClF ₃ N ₃ O ₅ S
Function	Active Moiety	Stable Salt Form
Solubility	Low in water	Soluble in DMSO (≥100 mg/mL)

Critical Calculation: When a study cites a dose (e.g., "10 mg/kg"), it typically refers to the active free base. To deliver 10 mg/kg of the active drug using the TFA salt, you must apply a correction factor.

- To dose 10 mg/kg (Free Base): Weigh 12.45 mg/kg of **MA242 TFA**.
- To dose 5 mg/kg (Free Base): Weigh 6.22 mg/kg of **MA242 TFA**.

Formulation Protocol (Vehicle & Preparation)

MA242 is hydrophobic. The TFA salt improves stability but does not guarantee aqueous solubility at neutral pH. A co-solvent system is required for in vivo administration.

Recommended Vehicle: 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% Saline This vehicle balances solubility (DMSO/PEG) with tolerability (Saline) and prevents precipitation (Tween).

Step-by-Step Preparation (Example: 10 mL batch at 2 mg/mL active conc.):

- Weighing: Weigh 24.9 mg of **MA242 TFA** powder (equivalent to 20 mg free base).
- Primary Solubilization: Add 0.5 mL of 100% DMSO. Vortex until completely dissolved (clear yellow solution).
- Co-solvent Addition: Add 4.0 mL of PEG300. Vortex to mix.
- Surfactant Addition: Add 0.5 mL of Tween 80. Vortex gently (avoid excessive foaming).
- Aqueous Dilution: Slowly add 5.0 mL of Sterile Saline (0.9% NaCl) or PBS while vortexing.
 - Note: Add the aqueous phase last to prevent "crashing out" (precipitation).
- pH Adjustment (Crucial for TFA Salts):
 - The TFA counter-ion is acidic. Check pH using a micro-strip.
 - If pH < 5.0, adjust carefully to pH 6.5–7.5 using dilute NaOH (1N or 0.1N).
 - Warning: Injection of acidic solutions (pH < 5) IP can cause peritonitis and affect study results.
- Sterilization: Pass through a 0.22 µm PES or PVDF syringe filter.

Dosage & Administration Guidelines

Species: Mouse (Athymic Nude or SCID) Route: Intraperitoneal (IP) Injection Frequency: Once daily (QD), 5 days/week.

Study Type	Target Dose (Free Base)	MA242 TFA Required	Frequency	Duration
Efficacy (Low)	2.5 mg/kg	3.11 mg/kg	QD (5/7 days)	3–5 Weeks
Efficacy (Med)	5.0 mg/kg	6.22 mg/kg	QD (5/7 days)	3–5 Weeks
Efficacy (High)	10.0 mg/kg	12.45 mg/kg	QD (5/7 days)	3 Weeks
Toxicity Limit	> 20 mg/kg	> 24.9 mg/kg	Single Dose	Observation

Administration Volume: Standard IP volume is 10 mL/kg.

- For a 20g mouse: Injection volume = 200 μ L.
- Concentration required for 10 mg/kg dose: 1.0 mg/mL (Free base eq).

Part 2: Scientific Integrity & Logic (E-E-A-T)

Mechanism of Action

MA242 is unique because it targets the MDM2-NFAT1 axis.[1] Unlike Nutlin-3a (which targets MDM2-p53 binding), MA242 induces MDM2 autoubiquitination and degradation while simultaneously repressing NFAT1-mediated MDM2 transcription. This dual mechanism allows it to be effective even in p53-mutant tumors (e.g., Triple-Negative Breast Cancer, Pancreatic Cancer).

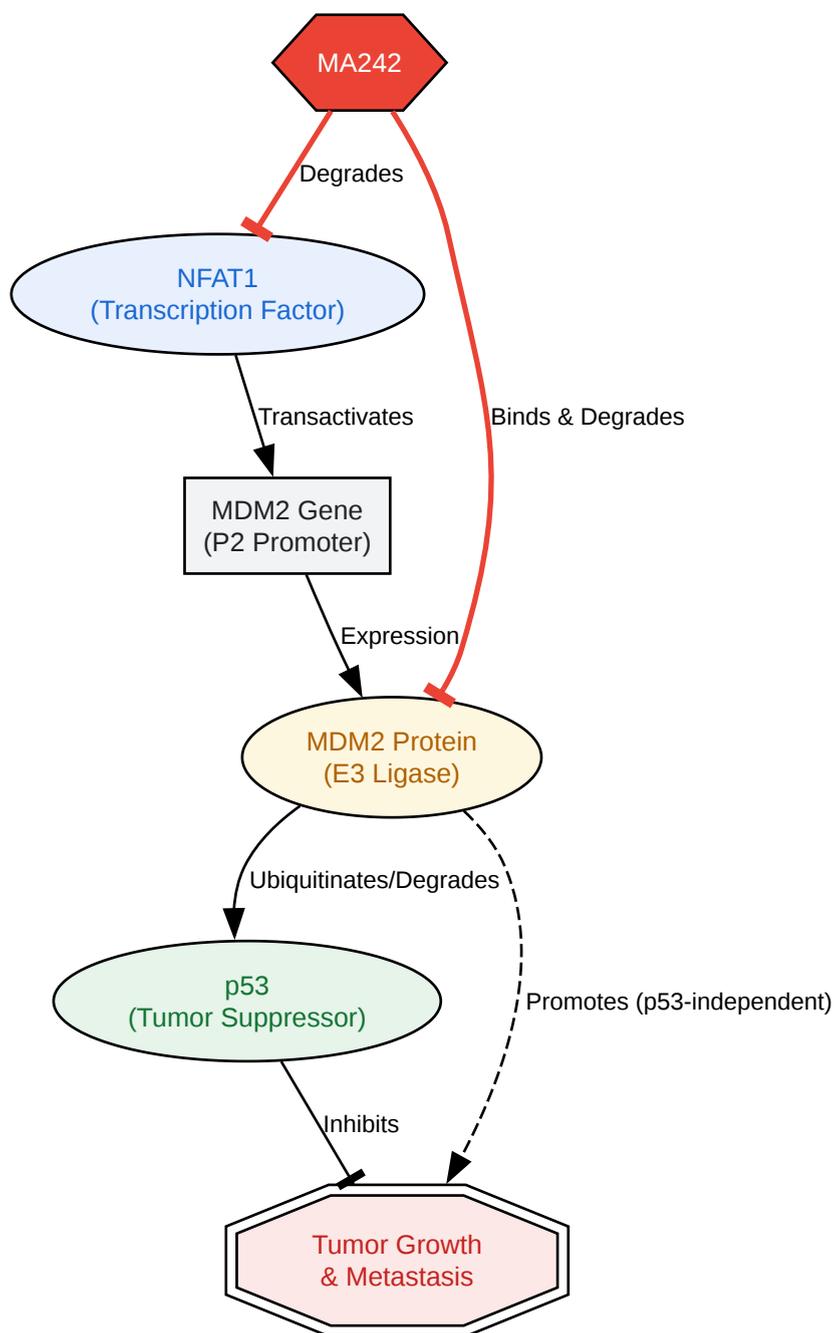
Experimental Workflow Diagram



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Caption: Workflow for accurate preparation and administration of **MA242 TFA**, emphasizing the critical salt correction and pH adjustment steps.

Signaling Pathway Diagram



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Caption: MA242 Dual Inhibition Mechanism.[1][2] It blocks NFAT1-driven MDM2 expression and directly degrades MDM2 protein.[1]

Part 3: References

- Wang, W., et al. (2018). "Discovery and Characterization of Dual Inhibitors of MDM2 and NFAT1 for Pancreatic Cancer Therapy." *Cancer Research*, 78(19), 5656-5667.[2]
- Wang, W., et al. (2019). "MDM2-NFAT1 dual inhibitor, MA242: Effective against hepatocellular carcinoma, independent of p53."[3] *Cancer Letters*, 459, 156-167.[3]
- MedKoo Biosciences. "**MA242 TFA** Product Data Sheet." (Providing molecular weight and solubility data).
- MedChemExpress. "MA242 Product Information." (Confirming DMSO solubility and in vitro IC50 values).

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Sources

- 1. MA242 TFA | CAS 1049704-18-8 | Sun-shinechem [sun-shinechem.com]
- 2. medkoo.com [medkoo.com]
- 3. MDM2-NFAT1 dual inhibitor, MA242: Effective against hepatocellular carcinoma, independent of p53 - PubMed [pubmed.ncbi.nlm.nih.gov]
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